

# Application Notes: Acid Violet 17 for Forensic Shoeprint Analysis

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## Compound of Interest

Compound Name: Acid Violet 17

Cat. No.: B1450915

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## Introduction

**Acid Violet 17** (C.I. 42650) is a potent anionic dye employed in forensic science for the chemical enhancement of shoeprint impressions, particularly those contaminated with blood.<sup>[1]</sup> This dye functions as a protein stain, binding to the proteinaceous components of blood to produce a vivid purple coloration, thereby revealing latent or faint impressions.<sup>[1][2]</sup> Its application is effective on a variety of surfaces, including non-porous, semi-porous, and porous substrates.<sup>[3]</sup> However, on porous surfaces, there is a potential for background staining which may reduce the contrast of the developed print.<sup>[3]</sup>

## Principle of Operation

The primary mechanism of **Acid Violet 17** involves the electrostatic interaction between the negatively charged sulfonate groups of the dye molecule and the positively charged amino groups of proteins present in blood, such as albumin and hemoglobin. This interaction, occurring under acidic conditions, results in the formation of a stable, colored complex, rendering the shoeprint visible.<sup>[4]</sup> Prior to staining, the impression must be "fixed" to prevent the loss of detail during the application of the aqueous staining solution.<sup>[2]</sup> This is typically achieved using a solution of 5-sulfosalicylic acid, which denatures and precipitates the blood proteins, immobilizing them on the substrate.<sup>[4]</sup>

## Application Suitability

**Acid Violet 17** is a versatile reagent suitable for a range of surfaces encountered at crime scenes. While it can be used on porous surfaces, it is often recommended to test a small, inconspicuous area first to assess the degree of background staining.<sup>[2]</sup> It is particularly effective on non-porous surfaces where bloody impressions may be present.<sup>[4][5]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative parameters for the application of **Acid Violet 17** in shoeprint analysis, compiled from various sources.

Parameter	Value	Reference
Fixative Solution		
5-Sulfosalicylic Acid Concentration	2% w/v in distilled water (20-23 g/L)	[2][6]
Fixation Time	Minimum of 5 minutes	[1][6]
Staining Solution		
Acid Violet 17 Dye Concentration	1 g in a mixture of 50 mL acetic acid, 250 mL ethanol, and 700 mL distilled water	[7]
Staining Time	1-3 minutes (immersion or application)	[3]
De-staining/Rinsing Solution		
Composition	A mixture of acetic acid, ethanol, and distilled water	[7]
Rinsing Method	Spraying or immersion	[8]
Fluorescence Examination		
Excitation Wavelength	490 - 575 nm (green light)	[3][9]
Observation Filter	Red goggles/filter	[9]
Lifting		
Lifting Material	White gelatin lifter	[3]
Lifting Time	Approximately 15 minutes	[3]

## Experimental Protocols

### 1. Preparation of Reagents

- Fixative Solution (2% 5-Sulfosalicylic Acid):
  - Weigh 20-23 grams of 5-sulfosalicylic acid dihydrate.

- Dissolve the solid in 1 liter of distilled water.
- Stir until the solution is clear.
- Store in a clearly labeled container.
- **Acid Violet 17 Staining Solution:**
  - In a chemical fume hood, measure 50 mL of glacial acetic acid and 250 mL of ethanol.
  - Combine the acetic acid and ethanol in a 1-liter beaker.
  - Add 700 mL of distilled water to the beaker and mix.
  - Weigh 1 gram of **Acid Violet 17** powder and add it to the solvent mixture.
  - Stir the solution for at least 30 minutes until the dye is completely dissolved.<sup>[7]</sup>
  - Store in a clearly labeled, light-blocking container.
- **De-staining Solution:**
  - Prepare a mixture of acetic acid, ethanol, and distilled water in proportions similar to the staining solution, omitting the dye.

## 2. Shoeprint Enhancement Protocol

- **Fixation:**
  - Carefully apply the 2% 5-sulfosalicylic acid fixative solution to the area of the suspected shoeprint. This can be done by spraying, pouring, or immersing the item.
  - Allow the fixative to remain in contact with the impression for a minimum of 5 minutes to ensure complete protein fixation.<sup>[1][6]</sup>
- **Staining:**
  - Apply the **Acid Violet 17** staining solution to the fixed impression using a wash bottle, spray bottle, or by immersing the object in a tray containing the solution.<sup>[3][9]</sup>

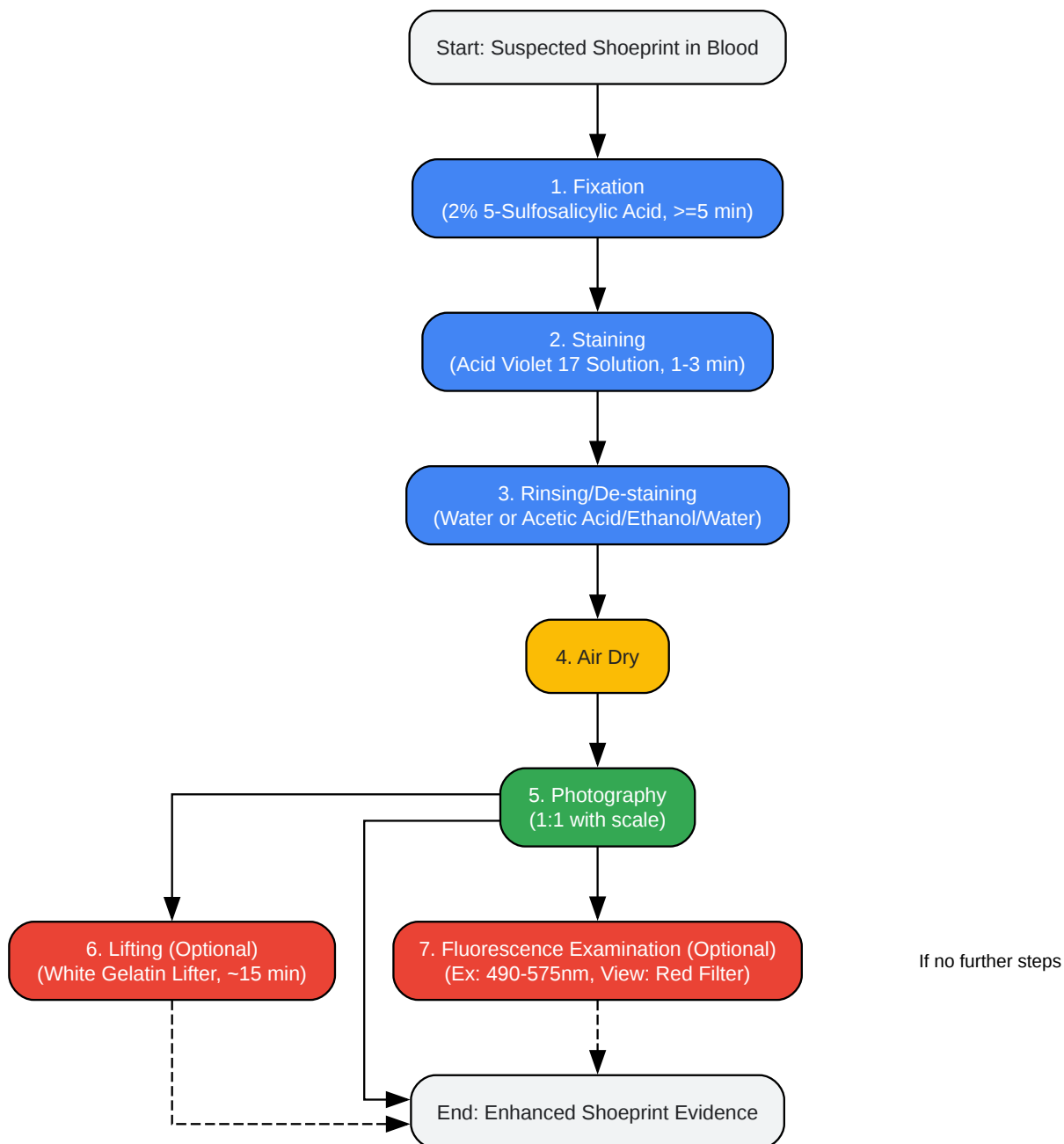
- Allow the staining solution to react with the impression for 1 to 3 minutes.[\[3\]](#)
- Rinsing/De-staining:
  - Gently rinse the stained area with the de-staining solution or water to remove excess dye from the background.[\[8\]](#)[\[9\]](#)
  - Care should be taken to avoid dislodging the developed impression.
- Drying:
  - Allow the item to air dry completely in a secure, well-ventilated area.
- Documentation:
  - Photograph the developed shoeprint using a high-resolution camera with appropriate lighting and a scale. 1:1 photography is recommended.[\[9\]](#)
- Lifting (Optional):
  - For enhanced contrast or on dark surfaces, the stained impression can be lifted.
  - Place a white gelatin lifter over the completely dry impression, being careful to avoid air bubbles.[\[3\]](#)
  - Leave the lifter in place for approximately 15 minutes.[\[3\]](#)
  - Carefully peel the lifter from the surface. The developed print will be transferred to the lifter.
  - Photograph the lifted impression promptly as the dye may diffuse over time, blurring the detail.[\[3\]](#)
- Fluorescence Examination (Optional):
  - The stained impression (on the original surface or the gelatin lifter) can be examined for fluorescence.

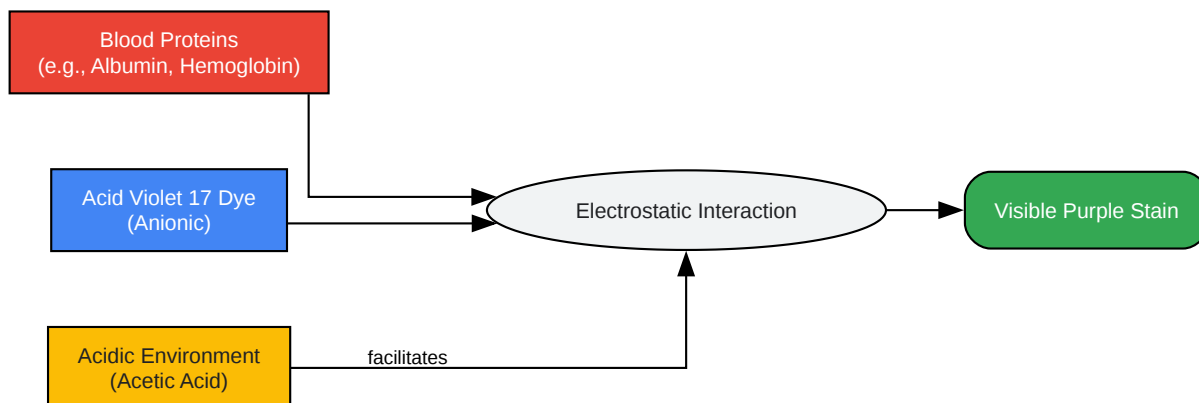
- Illuminate the impression with a forensic light source in the wavelength range of 490-575 nm.[\[9\]](#)
- View the impression through red-colored goggles or a red camera filter to observe any fluorescence.[\[9\]](#)

### Safety Precautions

- Always work in a well-ventilated area or under a fume hood, especially when preparing and using solutions containing acetic acid and ethanol.[\[10\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[10\]](#)[\[11\]](#)
- **Acid Violet 17** is a dye and will stain skin and clothing.[\[3\]](#)
- Refer to the Safety Data Sheet (SDS) for **Acid Violet 17** and 5-sulfosalicylic acid for detailed hazard information and handling procedures.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Dispose of all chemical waste in accordance with local regulations.[\[11\]](#)[\[12\]](#)

## Visualizations





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- To cite this document: BenchChem. [Application Notes: Acid Violet 17 for Forensic Shoeprint Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1450915#application-of-acid-violet-17-in-forensic-shoeprint-analysis>]

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